

Structural comparison of EEDi-5285 and EED226 binding to EED

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Compound of Interest

Compound Name: EEDi-5285

Cat. No.: B15584433

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A Structural Showdown: EEDi-5285 vs. EED226 Binding to EED

A detailed comparison of two potent allosteric inhibitors of the Polycomb Repressive Complex 2 (PRC2) subunit, Embryonic Ectoderm Development (EED).

In the landscape of epigenetic drug discovery, the inhibition of the PRC2 complex has emerged as a promising therapeutic strategy for various cancers. EED, a core component of PRC2, plays a crucial role in the complex's stability and allosteric activation. This guide provides a comprehensive structural and functional comparison of two leading EED inhibitors, **EEDi-5285** and EED226, for researchers, scientists, and drug development professionals.

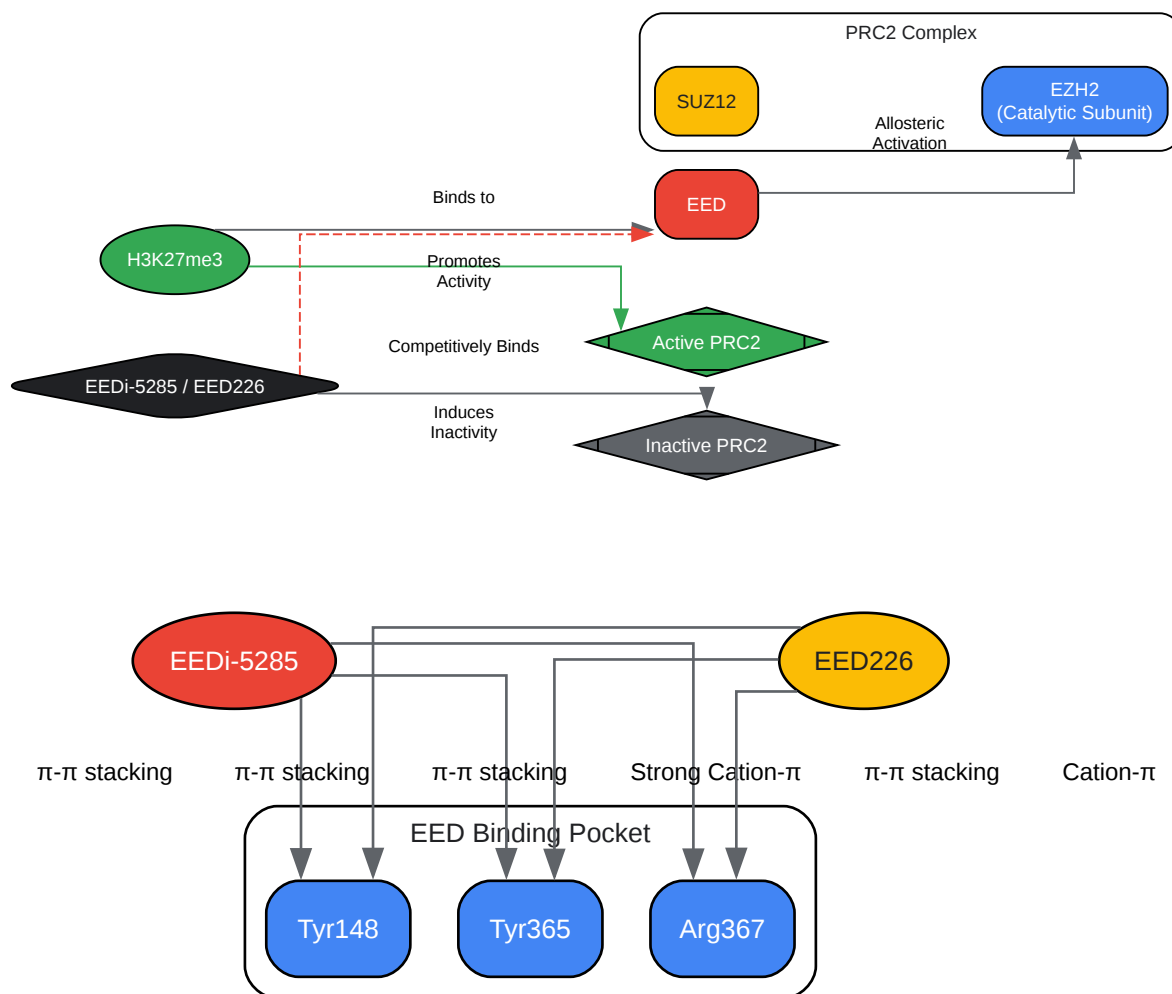
At a Glance: Quantitative Comparison

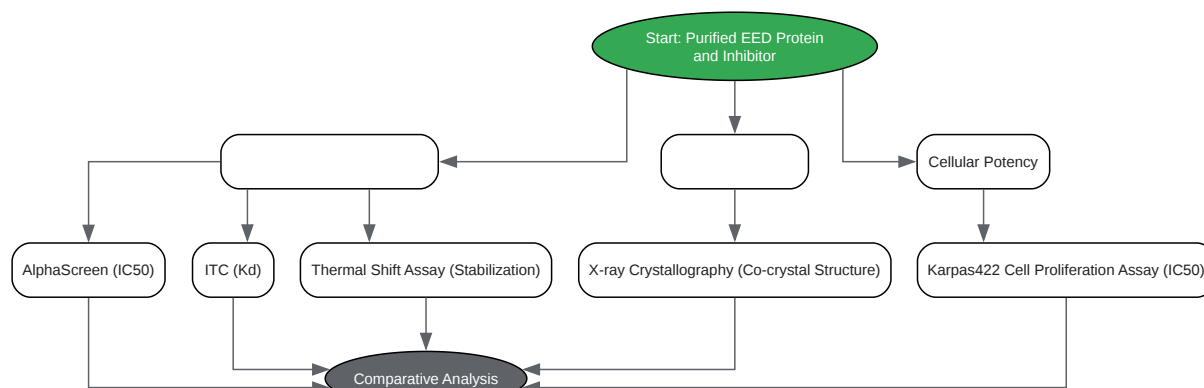
The following table summarizes the key quantitative data for **EEDi-5285** and EED226, highlighting the exceptional potency of **EEDi-5285**.

Parameter	EEDi-5285	EED226	Reference
EED Binding Affinity (IC50)	0.2 nM	17.6 nM[1]	[1][2]
EED Binding Affinity (Kd)	Not explicitly reported	82 nM	[3]
PRC2 Inhibition (IC50)	Not explicitly reported	23.4 nM (peptide substrate)	[4]
Cellular Potency (Karpas422, IC50)	0.5 nM	182 nM	[1]
PDB ID (Complex with EED)	6W7F	5GSA	[1][2]

Mechanism of Action: Allosteric Inhibition of PRC2

Both **EEDi-5285** and EED226 are allosteric inhibitors that target the H3K27me3 binding pocket on EED.[3][5] By occupying this pocket, they prevent the binding of the trimethylated histone H3 tail, which is a key event for the allosteric activation of the PRC2 complex's methyltransferase activity, catalyzed by the EZH2 subunit. This inhibition leads to a reduction in H3K27 methylation, a hallmark of PRC2 activity, and subsequent reactivation of silenced tumor suppressor genes.[5]





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